Application Notes and Protocols for the Characterization of Pyrazole Carboxylic Acids

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Compound of Interest

Compound Name:	*1-(4-methoxyphenyl)-3-phenyl-1H-pyrazole-5-carboxylic acid*
CAS No.:	*618101-94-3*
Cat. No.:	*B1347487*

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Abstract

Pyrazole carboxylic acids represent a privileged scaffold in medicinal chemistry and materials science, demonstrating a wide array of biological activities and applications as building blocks for metal-organic frameworks.[1][2][3][4] The precise elucidation of their chemical structure, purity, and solid-state properties is paramount for ensuring reproducibility, understanding structure-activity relationships (SAR), and meeting regulatory standards. This guide provides a comprehensive overview of the essential analytical techniques for the thorough characterization of pyrazole carboxylic acids, blending theoretical principles with practical, field-proven protocols. We will delve into spectroscopic, crystallographic, thermal, and chromatographic methods, offering insights into experimental design and data interpretation to empower researchers in their drug discovery and materials development endeavors.

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Introduction: The Significance of Rigorous Characterization

The pyrazole ring, a five-membered heterocycle with two adjacent nitrogen atoms, coupled with a carboxylic acid functional group, gives rise to a class of molecules with significant potential. These compounds are known to exhibit diverse biological activities, including antimicrobial, anticancer, anti-inflammatory, and antiviral properties.[1][2] Furthermore, their ability to act as ligands facilitates the synthesis of coordination complexes and metal-organic frameworks with interesting magnetic and material properties.[5][6]

Given this vast potential, unambiguous characterization is not merely a procedural formality but a cornerstone of scientific integrity. A comprehensive analytical workflow validates molecular identity, quantifies purity, and reveals critical information about the three-dimensional structure and thermal stability. This document serves as a practical guide to achieving this level of analytical rigor.

Spectroscopic Characterization: Unveiling the Molecular Fingerprint

Spectroscopic techniques are indispensable for confirming the synthesis of the target pyrazole carboxylic acid and elucidating its structural features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For pyrazole carboxylic acids, both ^{1}H and ^{13}C NMR are essential.

- ^{1}H NMR Spectroscopy: This technique provides information about the number of different types of protons, their chemical environment, and their proximity to one another.
    - Causality in Experimental Choice: The choice of solvent is critical. Deuterated dimethyl sulfoxide (DMSO-d_6) is often preferred as it can solubilize a wide range of pyrazole carboxylic acids and allows for the observation of exchangeable protons (e.g., from the carboxylic acid and the pyrazole N-H).
    - Expected Spectral Features:

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- Carboxylic Acid Proton (-COOH): A broad singlet typically appearing far downfield (10-13 ppm) due to deshielding and hydrogen bonding.[7]
- Pyrazole N-H Proton: A broad singlet, the chemical shift of which can vary depending on the substitution pattern and solvent.
- Aromatic/Heteroaromatic Protons: Protons on the pyrazole and any other aromatic rings will appear in the aromatic region (typically 6-9 ppm), with their multiplicity (singlet, doublet, triplet, etc.) providing information about adjacent protons.
- Aliphatic Protons: Protons on any alkyl substituents will appear upfield (typically 0-5 ppm).

- ^{13}C NMR Spectroscopy: This provides information on the carbon framework of the molecule.
  - Expected Spectral Features:
    - Carbonyl Carbon (-COOH): A characteristic signal in the range of 160-185 ppm.[7]
    - Pyrazole Ring Carbons: Signals for the carbons within the pyrazole ring will appear in the aromatic/heteroaromatic region.
    - Other Aromatic and Aliphatic Carbons: Signals corresponding to other carbon atoms in the molecule will be observed in their expected regions.

Protocol 2.1: NMR Analysis of a Pyrazole Carboxylic Acid

- Sample Preparation: Dissolve 5-10 mg of the pyrazole carboxylic acid in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6) in a clean, dry NMR tube.
- Instrument Setup:
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to obtain optimal resolution.
  - Acquire a ^{1}H NMR spectrum. Typical parameters include a 30° pulse angle and a relaxation delay of 1-2 seconds.

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- Acquire a ^{13}C NMR spectrum. A proton-decoupled experiment is standard.

- Data Processing and Interpretation:
  - Process the spectra (Fourier transform, phase correction, and baseline correction).
  - Integrate the peaks in the ^{1}H NMR spectrum to determine the relative ratios of protons.
  - Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the respective protons and carbons in the molecule.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule.

- Causality in Experimental Choice: Attenuated Total Reflectance (ATR) is a common and convenient sampling technique that requires minimal sample preparation. Alternatively, preparing a KBr pellet can also yield high-quality spectra.

- Expected Spectral Features:
  - O-H Stretch (Carboxylic Acid): A very broad and strong absorption band typically in the range of 2500-3300 cm^{-1}, often overlapping with C-H stretching vibrations.[7][8]
  - C=O Stretch (Carboxylic Acid): A strong, sharp absorption band typically between 1680-1725 cm^{-1}.[8] The exact position can be influenced by hydrogen bonding and conjugation.
  - N-H Stretch (Pyrazole): A moderate absorption band around 3100-3500 cm^{-1}.
  - C=N and C=C Stretches (Pyrazole Ring): These appear in the 1400-1650 cm^{-1} region.
  - C-O Stretch (Carboxylic Acid): A moderate absorption band around 1210-1320 cm^{-1}.

Protocol 2.2: FT-IR Analysis of a Pyrazole Carboxylic Acid

- Sample Preparation (ATR): Place a small amount of the solid sample directly onto the ATR crystal.

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- Sample Preparation (KBr Pellet): Grind a small amount of the sample with dry KBr powder and press into a thin, transparent pellet.
- Data Acquisition:
  - Record a background spectrum.
  - Record the sample spectrum.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Interpretation:
  - Identify the characteristic absorption bands and correlate them to the functional groups present in the pyrazole carboxylic acid.

Mass Spectrometry (MS)

MS provides information about the molecular weight of the compound and can offer insights into its structure through fragmentation patterns.

- Causality in Experimental Choice: Electrospray ionization (ESI) is a soft ionization technique well-suited for polar molecules like pyrazole carboxylic acids, often yielding a prominent molecular ion or pseudomolecular ion peak ($[M+H]^+$ or $[M-H]^-$). High-resolution mass spectrometry (HRMS) is crucial for determining the exact molecular formula.
- Expected Spectral Features:
  - Molecular Ion Peak (M^+) or Pseudomolecular Ion Peak ($[M+H]^+$ or $[M-H]^-$): This peak confirms the molecular weight of the compound.
  - Fragmentation Peaks: The fragmentation pattern can provide structural information. Common fragmentation pathways for carboxylic acids include the loss of H_2O, CO, and the COOH group.[7]

Protocol 2.3: Mass Spectrometry Analysis

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- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol, acetonitrile).
- Data Acquisition:
  - Infuse the sample solution into the mass spectrometer.
  - Acquire the mass spectrum in either positive or negative ion mode.
  - For HRMS, ensure the instrument is properly calibrated to achieve high mass accuracy.
- Data Interpretation:
  - Identify the molecular ion or pseudomolecular ion peak to confirm the molecular weight.
  - If available, use HRMS data to determine the elemental composition.
  - Analyze the fragmentation pattern to support the proposed structure.

Crystallographic and Thermal Analysis: Probing the Solid State

For many applications, particularly in pharmaceuticals and materials science, understanding the solid-state properties of pyrazole carboxylic acids is critical.

Single-Crystal X-ray Diffraction (SC-XRD)

SC-XRD is the gold standard for determining the three-dimensional atomic and molecular structure of a crystalline solid.[5][6][9] It provides unambiguous proof of structure, including stereochemistry, and reveals detailed information about intermolecular interactions such as hydrogen bonding.[10]

- Causality in Experimental Choice: Growing single crystals of suitable quality is the primary challenge. This often requires screening various solvents and crystallization techniques (e.g., slow evaporation, vapor diffusion).

Protocol 3.1: Single-Crystal X-ray Diffraction

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- Crystal Growth: Grow single crystals of the pyrazole carboxylic acid from a suitable solvent or solvent system.
- Crystal Mounting: Select a high-quality single crystal and mount it on the diffractometer.
- Data Collection: Collect diffraction data at a controlled temperature (often low temperature, e.g., 100 K, to minimize thermal motion).
- Structure Solution and Refinement:
  - Solve the crystal structure using direct methods or Patterson methods.
  - Refine the structural model against the experimental data.
- Data Analysis:
  - Analyze bond lengths, bond angles, and torsion angles.
  - Identify and analyze intermolecular interactions, such as hydrogen bonds and π-π stacking.

Thermal Analysis: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

TGA and DSC provide valuable information about the thermal stability, melting point, and phase transitions of a material.[11][12][13]

- Thermogravimetric Analysis (TGA): Measures the change in mass of a sample as a function of temperature. It is used to determine thermal stability, decomposition temperatures, and the presence of solvates.[14]
- Differential Scanning Calorimetry (DSC): Measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine melting points, glass transitions, and enthalpies of phase transitions.[14][15]

Protocol 3.2: Thermal Analysis (TGA/DSC)

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- Sample Preparation: Accurately weigh a small amount of the sample (typically 2-10 mg) into an appropriate TGA or DSC pan.
- Instrument Setup:
  - Place the sample pan and a reference pan (usually empty) into the instrument.
  - Purge the system with an inert gas (e.g., nitrogen).
  - Program the desired temperature ramp (e.g., 10 °C/min).
- Data Acquisition: Run the TGA and/or DSC experiment over the desired temperature range.
- Data Analysis:
  - TGA: Analyze the thermogram to identify the onset of decomposition and any mass loss steps corresponding to the loss of solvent or decomposition products.
  - DSC: Analyze the thermogram to determine the melting point (peak of the endotherm) and any other thermal events.

Chromatographic Analysis: Assessing Purity

Chromatographic techniques are essential for determining the purity of the synthesized pyrazole carboxylic acid and for separating it from starting materials, byproducts, and other impurities.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for separating, identifying, and quantifying components in a mixture.[16][17][18]

- Causality in Experimental Choice: Reversed-phase HPLC (RP-HPLC) with a C18 column is the most common mode for the analysis of moderately polar compounds like pyrazole carboxylic acids. The mobile phase typically consists of a mixture of water (often with an acid modifier like formic acid or trifluoroacetic acid to ensure the carboxylic acid is protonated and to improve peak shape) and an organic solvent such as acetonitrile or methanol.[17] A UV

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detector is commonly used for detection, as the pyrazole ring and any other aromatic systems provide sufficient chromophores.

Protocol 4.1: RP-HPLC Purity Analysis

- Sample Preparation: Prepare a stock solution of the sample in a suitable solvent (e.g., methanol, acetonitrile) and then dilute to an appropriate concentration for analysis.
- HPLC System Setup:
  - Column: C18 reversed-phase column.
  - Mobile Phase: A gradient or isocratic mixture of water (with 0.1% formic acid) and acetonitrile.
  - Flow Rate: Typically 1.0 mL/min.
  - Detector: UV detector set at a wavelength where the analyte has strong absorbance (e.g., 254 nm).
- Analysis:
  - Inject a known volume of the sample solution.
  - Record the chromatogram.
- Data Interpretation:
  - The purity of the sample is typically determined by the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Integrated Characterization Workflow

A robust characterization of a pyrazole carboxylic acid involves the integration of multiple analytical techniques. The following workflow provides a logical sequence for a comprehensive analysis.

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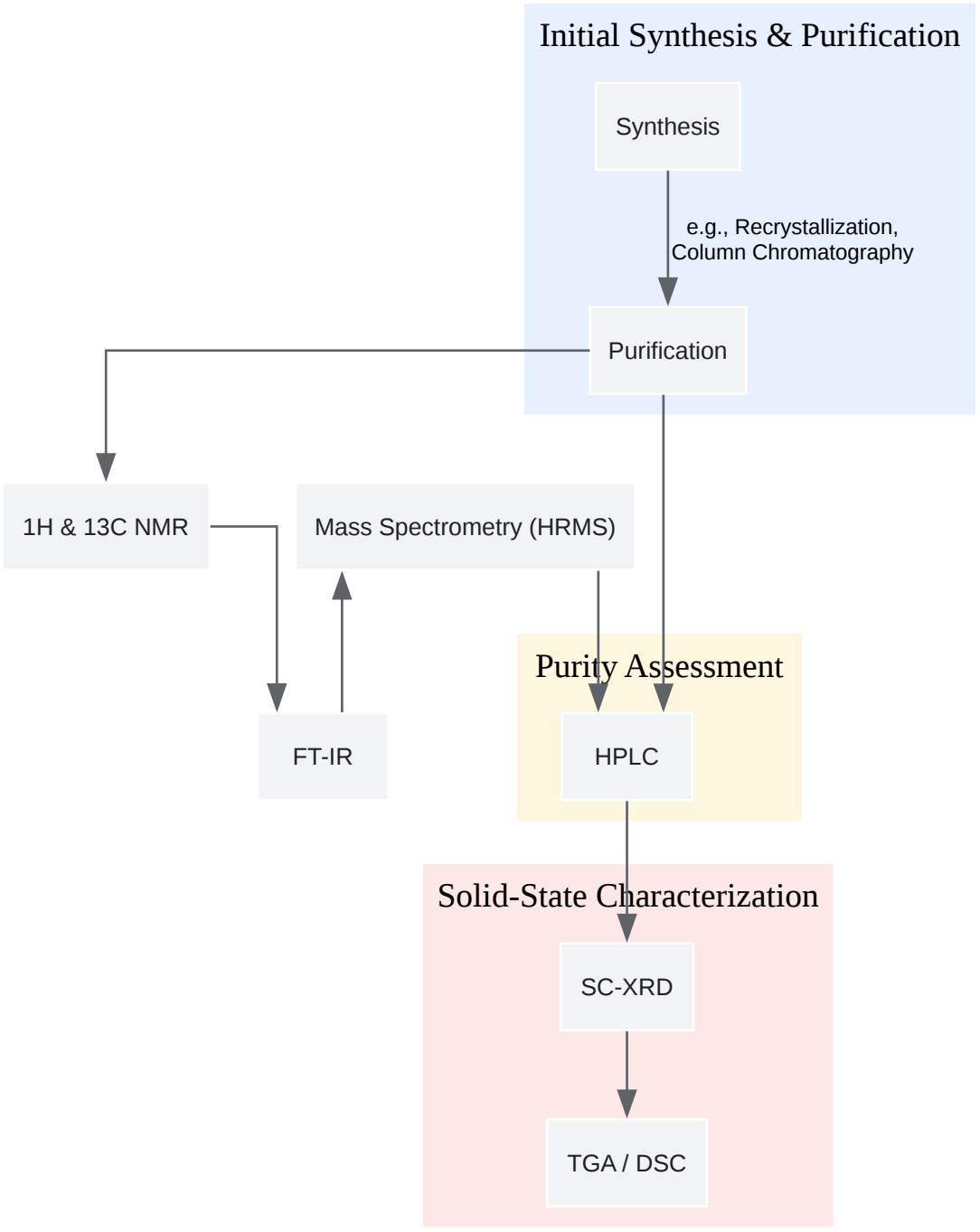

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Figure 1. An integrated workflow for the comprehensive characterization of pyrazole carboxylic acids.

Data Summary Table

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For effective communication and comparison of results, it is recommended to summarize the characterization data in a structured table.

Technique	Parameter	Expected/Observed Value	Interpretation
^{1}H NMR	Chemical Shifts (ppm)	Carboxylic OH: ~12 ppm; Aromatic H: 6-9 ppm	Confirms proton environments
Integration	Relative peak areas	Stoichiometry of protons	
^{13}C NMR	Chemical Shifts (ppm)	Carbonyl C: 160-185 ppm	Confirms carbon framework
FT-IR	Wavenumbers (cm^{-1})	Broad O-H: 2500-3300; C=O: 1680-1725	Presence of key functional groups
HRMS	m/z	$[M+H]^+$ or $[M-H]^-$	Confirms molecular weight and formula
HPLC	Purity (%)	>95% (typical for research)	Quantifies sample purity
DSC	Melting Point (°C)	Sharp endotherm	Confirms identity and purity
TGA	Decomposition Temp. (°C)	Onset of mass loss	Indicates thermal stability
SC-XRD	Crystal System, Space Group	e.g., Monoclinic, $P2_1/c$	Unambiguous 3D structure

Conclusion

The thorough characterization of pyrazole carboxylic acids is a multi-faceted process that requires the judicious application of a suite of analytical techniques. By following the protocols and understanding the principles outlined in this guide, researchers can ensure the quality and integrity of their work, paving the way for successful outcomes in drug discovery and materials

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science. This comprehensive approach not only validates the identity and purity of the synthesized compounds but also provides critical insights into their structural and physical properties, which are essential for their intended applications.

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